

An In-depth Technical Guide to 5-Bromo-2-methylbenzotrifluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-methylbenzotrifluoride

Cat. No.: B1272928

[Get Quote](#)

This technical guide provides a comprehensive overview of the molecular structure, properties, and a generalized synthesis pathway for **5-Bromo-2-methylbenzotrifluoride**. The information is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

5-Bromo-2-methylbenzotrifluoride is a halogenated aromatic compound. Its key quantitative data are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C8H6BrF3
Molecular Weight	239.032 g/mol
SMILES	<chem>Cc1ccc(Br)cc1C(F)(F)F</chem>
CAS Number	86845-27-4
Boiling Point	181.8±35.0 °C at 760 mmHg
Density	1.5±0.1 g/cm ³

Molecular Structure

The structure of **5-Bromo-2-methylbenzotrifluoride** consists of a benzene ring substituted with a bromine atom, a methyl group, and a trifluoromethyl group. The SMILES string Cc1ccc(Br)cc1C(F)(F)F precisely defines this arrangement.

Caption: Molecular Structure of **5-Bromo-2-methylbenzotrifluoride**.

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **5-Bromo-2-methylbenzotrifluoride** is not readily available in the surveyed literature. However, a plausible synthetic route can be inferred from established organic chemistry principles and synthesis of analogous compounds. A generalized protocol would likely involve the bromination of 2-methylbenzotrifluoride.

Generalized Synthesis of **5-Bromo-2-methylbenzotrifluoride**:

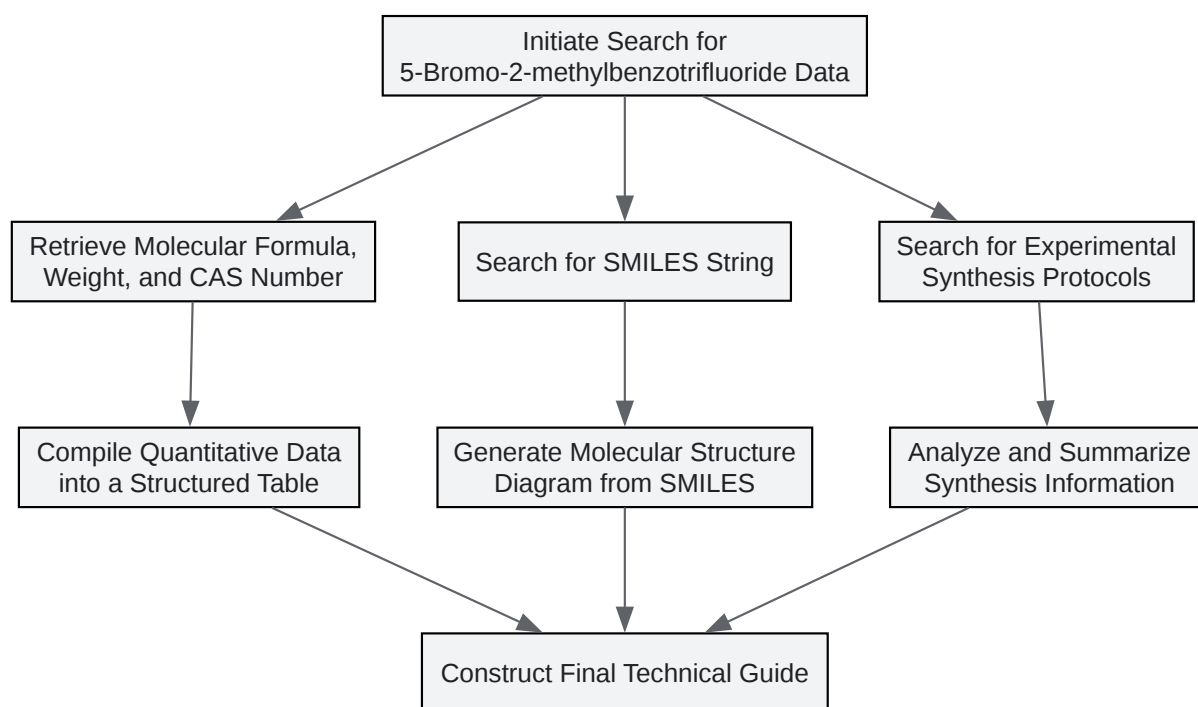
A common method for the bromination of an activated aromatic ring, such as 2-methylbenzotrifluoride, involves electrophilic aromatic substitution.

- **Reaction:** 2-methylbenzotrifluoride would be treated with a brominating agent, such as N-Bromosuccinimide (NBS), in the presence of a suitable solvent and potentially a radical initiator like benzoyl peroxide or AIBN if a free-radical pathway is favored, or a Lewis acid catalyst for an electrophilic aromatic substitution pathway.
- **Work-up:** Following the reaction, a standard aqueous work-up would be performed to remove any unreacted reagents and byproducts. This typically involves washing with a reducing agent solution (e.g., sodium bisulfite) to quench any remaining bromine, followed by washing with a base (e.g., sodium bicarbonate) to neutralize any acidic components, and finally with brine.
- **Purification:** The crude product would then be purified, most commonly by distillation or column chromatography, to yield the final **5-Bromo-2-methylbenzotrifluoride**.

It is crucial to note that the regioselectivity of the bromination would need to be carefully controlled to favor the desired 5-bromo isomer. The directing effects of the methyl and trifluoromethyl groups on the aromatic ring would influence the position of bromination.

Logical Workflow

The process of gathering and presenting the information in this guide follows a structured workflow to ensure accuracy and clarity.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Bromo-2-methylbenzotrifluoride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1272928#5-bromo-2-methylbenzotrifluoride-molecular-structure-and-weight\]](https://www.benchchem.com/product/b1272928#5-bromo-2-methylbenzotrifluoride-molecular-structure-and-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com